

# An In-depth Technical Guide to (Chloromethyl)(4-chlorophenoxy)dimethylsilane

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## Compound of Interest

Compound Name:	Chloromethyl(4-chlorophenoxy)dimethylsilane
CAS No.:	203785-59-5
Cat. No.:	B1622270

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Prepared for: Researchers, Scientists, and Drug Development Professionals

## Abstract

(Chloromethyl)(4-chlorophenoxy)dimethylsilane is a bifunctional organosilane of significant interest to the research and drug development communities. This molecule incorporates two key reactive centers: a chloromethyl group, which serves as a versatile handle for nucleophilic substitution and further molecular elaboration, and a silyl ether linkage, which can be strategically employed in surface modification, as a protecting group, or as a core structural element. This guide provides a comprehensive overview of its physicochemical properties, a well-grounded, plausible synthetic route with a detailed experimental protocol, and an exploration of its potential applications. The inherent reactivity and safety considerations, drawn from extensive data on analogous chlorosilanes, are also discussed in detail to ensure safe and effective utilization in a laboratory setting.

## Physicochemical and Structural Characteristics

(Chloromethyl)(4-chlorophenoxy)dimethylsilane is a specialized organosilane. While not extensively cataloged in commercial databases, its properties can be reliably predicted based on its constituent functional groups and data from closely related analogs.

## Molecular Identity

The structural formula of (chloromethyl)(4-chlorophenoxy)dimethylsilane is  $C_9H_{12}Cl_2OSi$ . Based on its atomic composition, the calculated molecular weight is 235.18 g/mol .

A critical analysis of structurally similar compounds provides context for the expected properties of the title compound. For instance, (chloromethyl)dimethylphenylsilane ( $C_9H_{13}ClSi$ ) has a molecular weight of 184.74 g/mol [1]. The addition of a 4-chloro-substituted oxygen atom in the phenoxy variant accounts for the increased molecular weight. Similarly, (4-chlorophenyl)-methoxy-dimethyl-silane ( $C_9H_{13}ClOSi$ ), which features a methoxy group instead of the chloromethyl group, has a molecular weight of 200.74 g/mol [2].

Table 1: Core Physicochemical Data

Property	Value / Description	Source / Rationale
IUPAC Name	(Chloromethyl)(4-chlorophenoxy)dimethylsilane	Nomenclature Rules
Molecular Formula	$C_9H_{12}Cl_2OSi$	Calculated
Molecular Weight	235.18 g/mol	Calculated
CAS Number	Not Assigned	Based on database search
Appearance	Expected to be a colorless to pale yellow liquid	Analogy to similar silanes[3]
Moisture Sensitivity	High; reacts with water and protic solvents	Analogy to chlorosilanes[2][4][5]

## Molecular Structure

The molecule features a central silicon atom bonded to two methyl groups, a reactive chloromethyl group, and a 4-chlorophenoxy group. This structure provides two distinct sites for

chemical modification.

Caption: Molecular structure of (chloromethyl)(4-chlorophenoxy)dimethylsilane.

## Synthesis and Mechanism

A robust and logical synthetic pathway for (chloromethyl)(4-chlorophenoxy)dimethylsilane involves the nucleophilic substitution of a chlorine atom from a suitable dichlorosilane precursor. The most direct method is the reaction of 4-chlorophenol with chloro(chloromethyl)dimethylsilane.

## Causality of Experimental Design

The chosen synthetic strategy leverages the high reactivity of the silicon-chlorine bond in chloro(chloromethyl)dimethylsilane (CMDMCS) towards nucleophiles like phenoxides.

- **Precursor Selection:** CMDMCS (CAS 1719-57-9) is a commercially available and highly reactive bifunctional silane, making it an ideal starting material[5]. It contains two distinct reactive sites: the Si-Cl bond and the C-Cl bond. The Si-Cl bond is significantly more labile and susceptible to nucleophilic attack than the C-Cl bond of the chloromethyl group, allowing for selective reaction at the silicon center.
- **Reaction Conditions:** The reaction is typically performed in the presence of a non-nucleophilic base, such as triethylamine or pyridine. The base serves to deprotonate the 4-chlorophenol, forming the more nucleophilic 4-chlorophenoxide in situ. This anion then readily attacks the electrophilic silicon atom of CMDMCS. The use of an anhydrous aprotic solvent like tetrahydrofuran (THF) or diethyl ether is crucial to prevent the hydrolysis of the starting chlorosilane, which reacts violently with water[5].
- **Purification:** The primary byproduct of this reaction is the hydrochloride salt of the base (e.g., triethylammonium chloride), which is a solid and can be easily removed by filtration. The final product can then be purified from the filtrate by vacuum distillation to remove the solvent and any unreacted starting materials[3].

## Experimental Protocol: Synthesis of (Chloromethyl)(4-chlorophenoxy)dimethylsilane

## Materials:

- 4-Chlorophenol
- Chloro(chloromethyl)dimethylsilane (CMDMCS)[5]
- Triethylamine (TEA), anhydrous
- Tetrahydrofuran (THF), anhydrous
- Argon or Nitrogen gas (inert atmosphere)

## Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and an inert gas inlet is charged with 4-chlorophenol (1.0 equivalent) and anhydrous THF.
- The solution is cooled to 0 °C in an ice bath.
- Anhydrous triethylamine (1.1 equivalents) is added dropwise to the stirred solution.
- Chloro(chloromethyl)dimethylsilane (1.05 equivalents) is added dropwise via the dropping funnel over 30 minutes, maintaining the temperature at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for 12-16 hours under an inert atmosphere.
- The resulting white precipitate (triethylammonium chloride) is removed by filtration under inert conditions.
- The solvent is removed from the filtrate under reduced pressure using a rotary evaporator.
- The crude product is purified by vacuum distillation to yield (chloromethyl)(4-chlorophenoxy)dimethylsilane as a clear liquid[3].



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Caption: Synthetic workflow for (chloromethyl)(4-chlorophenoxy)dimethylsilane.

## Applications in Research and Drug Development

The unique bifunctional nature of (chloromethyl)(4-chlorophenoxy)dimethylsilane makes it a valuable building block in several areas of chemical and pharmaceutical research.

## Intermediate for Synthesis of Novel Compounds

The primary application of this molecule is as a versatile intermediate. The chloromethyl group is a key functional handle.

- **Nucleophilic Substitution:** The chlorine atom on the methyl group is susceptible to  $S_N2$  reactions. This allows for the introduction of a wide range of functionalities (e.g., azides, amines, thiols, cyanides) by reaction with appropriate nucleophiles. This provides a straightforward route to novel molecules where the (4-chlorophenoxy)dimethylsilyl moiety can influence properties like lipophilicity, metabolic stability, or act as a directing group. The reactivity of the chloromethyl group is well-established in organic synthesis[6].
- **Organometallic Reagents:** Similar to (chloromethyl)dimethylphenylsilane, which is a precursor to a Grignard reagent, the title compound could potentially be converted into an organometallic species for subsequent carbon-carbon bond-forming reactions[3].

## Surface Modification and Biomaterials

Organofunctional silanes are widely used to modify the surfaces of inorganic materials like silica and metal oxides[7][8].

- **Mechanism:** While the title compound itself is not a trialkoxysilane typically used for surface grafting, it can be a precursor to such molecules. The silyl ether bond, however, can participate in surface interactions.

- Application: By tethering this molecule to a surface, the chloromethyl group is exposed and available for further "click chemistry" or covalent immobilization of biomolecules, drugs, or polymers[9][10]. This is highly relevant in the development of drug delivery systems, diagnostic sensors, and biocompatible coatings[7][10].

## Protecting Group Chemistry

The methoxymethyl (MOM) ether, formed from chloromethyl methyl ether, is a common protecting group for alcohols[6]. While the silyl ether in the title compound is not a traditional protecting group, the chloromethyl functionality allows it to be used in derivatization chemistry. The reactivity of aromatic methoxymethyl ethers with silyl triflates to form silyl ethers demonstrates the interplay between these functionalities[11].

## Safety, Handling, and Storage

The safety profile of (chloromethyl)(4-chlorophenoxy)dimethylsilane is dictated by its reactive functional groups. Based on data for analogous compounds like chloro(chloromethyl)dimethylsilane, it should be handled as a hazardous substance[5].

Table 2: Hazard Profile and Handling Recommendations

Hazard Category	Description	Safe Handling Protocol
Flammability	Expected to be a flammable liquid with a low flash point. Vapors may form explosive mixtures with air.	Keep away from heat, sparks, and open flames. Use in a well-ventilated area or chemical fume hood. Ground and bond containers during transfer[5].
Water Reactivity	Reacts violently with water, moisture, and protic solvents, releasing hydrogen chloride (HCl) gas.	Handle under an inert atmosphere (argon or nitrogen). Store in a tightly sealed container in a dry, cool, and well-ventilated place. Never allow contact with water[5].
Corrosivity	Due to the release of HCl upon hydrolysis, it is corrosive to skin, eyes, and the respiratory tract.	Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield. Do not breathe vapors[12].
Toxicity	Harmful if swallowed or inhaled. Causes severe skin and eye burns.	Avoid all contact. In case of exposure, immediately flush the affected area with copious amounts of water and seek medical attention.

## Storage and Disposal

- **Storage:** The compound must be stored under an inert atmosphere in a tightly sealed container, away from moisture and sources of ignition[5]. A cool, dry, and well-ventilated area designated for flammable and corrosive materials is required.
- **Disposal:** Dispose of the chemical and its container through a licensed hazardous waste disposal company. Do not dispose of it down the drain, as it reacts violently with water.

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